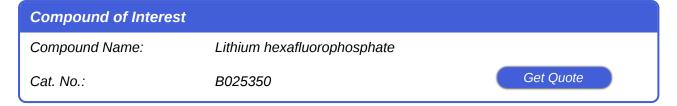




# Application of Lithium Hexafluorophosphate (LiPF6) in Dual-Ion Battery Research

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**Application Notes and Protocols** 

### Introduction

**Lithium hexafluorophosphate** (LiPF<sub>6</sub>) is a cornerstone electrolyte salt in the field of lithium-ion battery research and is increasingly pivotal in the development of next-generation energy storage systems such as dual-ion batteries (DIBs). In DIBs, the electrolyte is not merely a passive medium for ion transport but an active component of the cell chemistry. During the charging process, lithium cations (Li<sup>+</sup>) intercalate into the anode, while the hexafluorophosphate anions (PF<sub>6</sub><sup>-</sup>) from the electrolyte intercalate into the graphite cathode. This unique mechanism allows for high operating voltages and makes DIBs a promising technology for large-scale energy storage.

These application notes provide a comprehensive overview of the use of LiPF<sub>6</sub> in DIB research, including its electrochemical performance, detailed experimental protocols for electrolyte preparation and cell assembly, and the fundamental working principles.

## **Key Performance Metrics of LiPF<sub>6</sub> in Dual-Ion Batteries**

The performance of LiPF<sub>6</sub>-based electrolytes in dual-ion batteries is critically dependent on factors such as the choice of solvent, salt concentration, and the specific anode and cathode



materials employed. Below is a summary of typical performance data gathered from various studies.

| Electrolyt<br>e<br>Composit<br>ion                     | Cathode<br>Material | Anode<br>Material   | Specific<br>Capacity<br>(mAh/g) | Average<br>Voltage<br>(V) | Coulombi<br>c<br>Efficiency<br>(%) | Cycle Life<br>(Capacity<br>Retention<br>)  |
|--|---------------------|---------------------|---------------------------------|---------------------------|------------------------------------|--|
| 1 M LiPF <sub>6</sub> in EC/DMC/E MC (1:1:1 by vol.)   | Graphite            | Lithium<br>Metal    | ~117                            | ~4.7                      | >98                                | 97.9% after<br>2000<br>cycles              |
| 1 M LiPF <sub>6</sub> in EC/DEC (1:2 by vol.)          | Graphite            | Lithium<br>Metal    | ~111                            | ~4.6                      | >95                                | 94.7% after<br>1000<br>cycles[1]           |
| 4 M LiPF <sub>6</sub>                                  | Graphite            | Activated<br>Carbon | ~100                            | ~4.5                      | ~94                                | ~94% after<br>1000<br>cycles[2]            |
| 1 M LiPF <sub>6</sub> in EMC                           | Graphite            | Lithium<br>Metal    | ~110                            | ~4.7                      | >98                                | >98% after<br>2000<br>cycles[3]            |
| Concentrat ed LiPF <sub>6</sub> in Methyl Acetate/DE C | Graphite            | Lithium<br>Metal    | 100.08                          | 4.67                      | -                                  | 85.35%<br>after 1000<br>cycles at<br>5C[1] |

Note: EC = Ethylene Carbonate, DMC = Dimethyl Carbonate, EMC = Ethyl Methyl Carbonate, DEC = Diethyl Carbonate. Performance metrics can vary based on specific experimental conditions.

### **Experimental Protocols**



# Protocol 1: Preparation of 1 M LiPF<sub>6</sub> Electrolyte in EC/DMC (1:1 vol/vol)

This protocol describes the preparation of a standard electrolyte for dual-ion battery research. All procedures must be carried out in an argon-filled glovebox with moisture and oxygen levels below 0.1 ppm.

#### Materials and Equipment:

- Lithium hexafluorophosphate (LiPF<sub>6</sub>), battery grade (≥99.9%)
- Ethylene carbonate (EC), anhydrous (≤10 ppm H<sub>2</sub>O)
- Dimethyl carbonate (DMC), anhydrous (≤10 ppm H<sub>2</sub>O)
- Magnetic stirrer and stir bar
- Volumetric flasks and graduated cylinders
- Beakers
- Hot plate (for melting EC)

#### Procedure:

- Solvent Preparation:
  - Ethylene carbonate is a solid at room temperature. Gently warm the EC container on a hot plate set to 40-50°C until it is completely molten.
  - In a volumetric flask, prepare a 1:1 volume ratio mixture of EC and DMC. For example, to prepare 100 mL of the solvent mixture, add 50 mL of molten EC and 50 mL of DMC.
  - Allow the solvent mixture to cool to room temperature inside the glovebox.
- Salt Dissolution:



- Weigh the required amount of LiPF<sub>6</sub> to achieve a 1 M concentration. The molecular weight of LiPF<sub>6</sub> is 151.905 g/mol . For 100 mL of electrolyte, you will need 15.19 g of LiPF<sub>6</sub>.
- Place a stir bar in a clean, dry beaker containing the prepared EC/DMC solvent mixture.
- Slowly add the weighed LiPF<sub>6</sub> to the solvent while stirring continuously.
- Continue stirring until the salt is completely dissolved. This may take several hours.
- Store the prepared electrolyte in a sealed container inside the glovebox.

## Protocol 2: Assembly of a LiPF<sub>6</sub>-Based Dual-Ion Battery (Coin Cell)

This protocol details the assembly of a 2032-type coin cell for electrochemical testing.

#### Materials and Equipment:

- Graphite cathode (e.g., coated on aluminum foil)
- Lithium metal anode
- Microporous separator (e.g., Celgard 2400)
- Prepared 1 M LiPF<sub>6</sub> in EC/DMC electrolyte
- 2032-type coin cell components (case, spacer, spring, cap)
- · Crimping machine
- Tweezers and scissors

#### Procedure:

- Electrode and Separator Preparation:
  - Punch circular electrodes from the coated graphite cathode sheet (e.g., 12 mm diameter).
  - Punch a circular lithium metal anode (e.g., 14 mm diameter).



- Punch circular separators (e.g., 16 mm diameter).
- Dry all components under vacuum at an appropriate temperature (e.g., 80°C for the cathode and separator) for at least 12 hours before transferring them into the glovebox.
- Cell Assembly (inside the glovebox):
  - Place the graphite cathode at the center of the coin cell case.
  - Dispense a few drops of the prepared LiPF<sub>6</sub> electrolyte onto the cathode surface to ensure it is well-wetted.
  - Place the separator on top of the wetted cathode.
  - Add a few more drops of electrolyte onto the separator.
  - Carefully place the lithium metal anode on top of the separator.
  - Place the spacer disk on top of the anode, followed by the spring.
  - Place the cap on top of the assembly.
- Crimping:
  - Transfer the assembled coin cell to the crimping machine.
  - Crimp the cell with the appropriate pressure to ensure a good seal.
  - Clean the exterior of the crimped cell before removing it from the glovebox.

## Protocol 3: Electrochemical Testing of a LiPF<sub>6</sub>-Based Dual-Ion Battery

This protocol outlines a typical galvanostatic cycling test to evaluate the performance of the assembled dual-ion battery.

#### Equipment:

Battery cycler (e.g., Landt, Arbin)

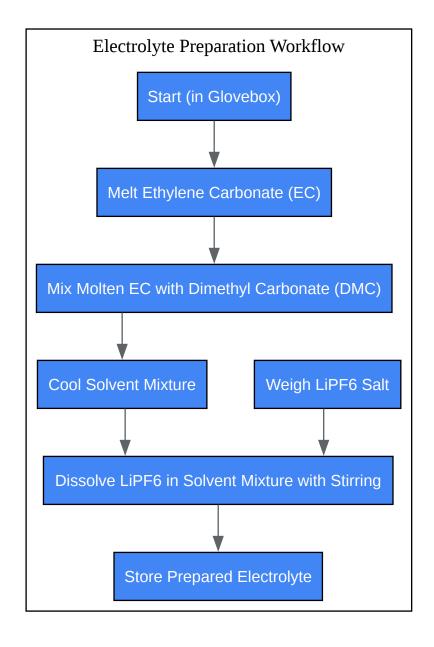


#### Procedure:

- Resting:
  - Allow the assembled cell to rest for at least 12 hours to ensure complete electrolyte wetting of the electrodes.
- Formation Cycles:
  - Perform 2-3 initial cycles at a low current rate (e.g., C/20, where 1C is equivalent to a full charge/discharge in one hour) within a voltage window of 3.0 V to 5.0 V vs. Li/Li<sup>+</sup>. This helps in the formation of a stable electrode-electrolyte interphase.
- · Galvanostatic Cycling:
  - Cycle the cell at a desired current rate (e.g., C/5 or 1C) within the same voltage window (3.0 V to 5.0 V).
  - Record the charge and discharge capacities, coulombic efficiency, and energy efficiency for each cycle.
  - Continue cycling for a predetermined number of cycles (e.g., 100, 500, or more) to evaluate the long-term cycling stability and capacity retention.

### **Visualizations**

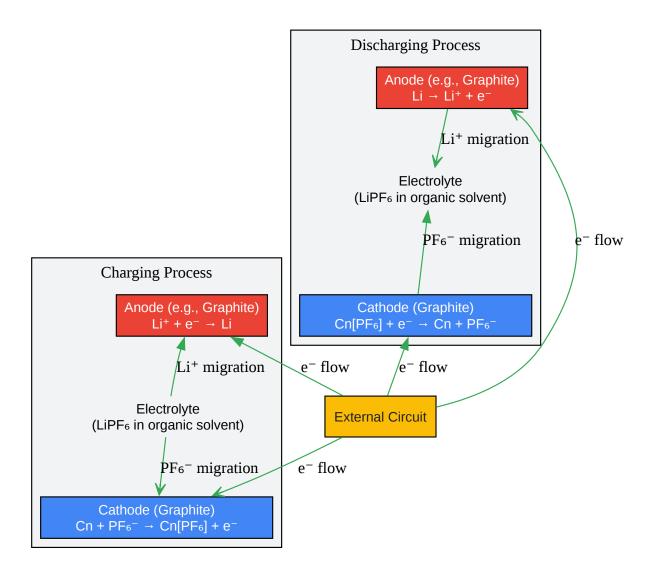




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Caption: Workflow for the preparation of LiPF6-based electrolyte.





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Caption: Working principle of a LiPF<sub>6</sub>-based dual-ion battery.

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